

# An In-Depth Technical Guide to TAMRA-PEG4-Acid Fluorescent Dye

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: TAMRA-PEG4-acid

Cat. No.: B611140

[Get Quote](#)

Introduction: This technical guide provides a comprehensive overview of **TAMRA-PEG4-acid**, a versatile fluorescent dye widely utilized in biological research and drug development. Comprising a photostable tetramethylrhodamine (TAMRA) core, a hydrophilic tetra-polyethylene glycol (PEG4) spacer, and a reactive carboxylic acid group, this molecule is an essential tool for the covalent labeling of biomolecules. Its unique structure offers a combination of bright, red-orange fluorescence, enhanced aqueous solubility, and a reactive handle for straightforward conjugation to primary amines, making it invaluable for applications ranging from fluorescence microscopy to Förster Resonance Energy Transfer (FRET) assays.

## Core Properties of TAMRA-PEG4-Acid

**TAMRA-PEG4-acid** is engineered for high performance in bioconjugation applications. The TAMRA fluorophore provides the strong fluorescent signal, while the PEG4 linker improves solubility and minimizes steric hindrance upon conjugation. The terminal carboxylic acid allows for a targeted reaction with primary amines on proteins, peptides, and other biomolecules.

## Data Presentation: Physicochemical and Photophysical Properties

The quantitative properties of **TAMRA-PEG4-acid** are summarized in the tables below for easy reference.

Table 1: Physicochemical Properties

Property	Value	Reference(s)
Molecular Formula	<b>C<sub>36</sub>H<sub>43</sub>N<sub>3</sub>O<sub>10</sub></b>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	677.8 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	1909223-02-4	
Purity	Typically ≥98%	
Appearance	Dark red solid / Reddish-brown liquid	
Solubility	Water, DMSO, DMF, DCM	

| Storage Conditions | -20°C, protect from light and moisture | |

Table 2: Photophysical Properties

Property	Value	Reference(s)
Excitation Maximum (λ <sub>ex</sub> )	<b>~553 nm</b>	
Emission Maximum (λ <sub>em</sub> )	~575 nm	
Molar Extinction Coefficient (ε)	~80,000 M <sup>-1</sup> cm <sup>-1</sup> at 553 nm	
Quantum Yield (Φ)	~0.3 - 0.5	

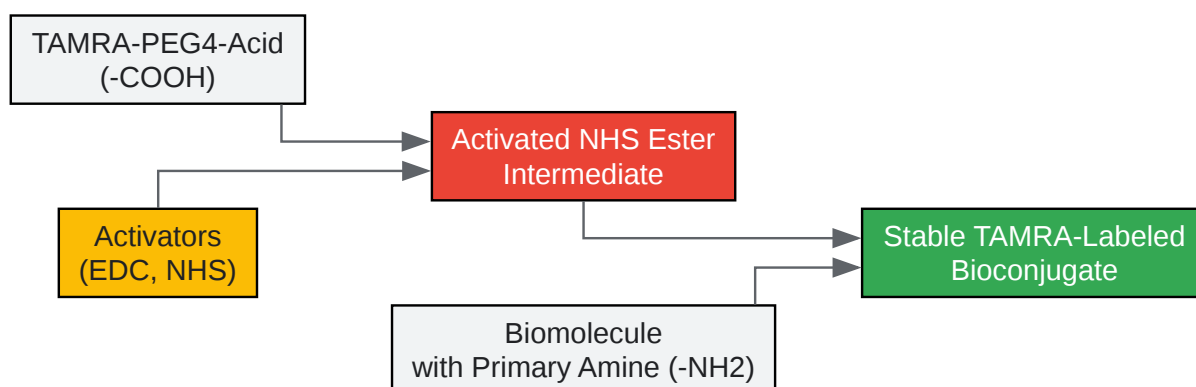
| Fluorescence Color | Red-Orange | |

## Principles of Reactivity and Applications

The utility of **TAMRA-PEG4-acid** is derived from its heterobifunctional structure, which enables the stable linkage of a bright fluorophore to a biological target.

- The TAMRA Core: Tetramethylrhodamine is a highly photostable fluorophore that emits a bright, orange-red signal. It is often used as an acceptor in FRET pairs with green-emitting fluorophores like fluorescein (FITC).

- **The PEG4 Spacer:** The tetra-polyethylene glycol linker is a flexible, hydrophilic chain that serves two primary purposes. First, it significantly increases the water solubility of the otherwise hydrophobic TAMRA dye, which is crucial for reactions in aqueous biological buffers. Second, it acts as a spacer arm to physically separate the fluorophore from the target biomolecule, reducing the risk of steric hindrance or quenching of the fluorescence signal.
- **The Carboxylic Acid Group:** This terminal functional group is the reactive handle for conjugation. It does not react spontaneously with amines but can be readily converted into a reactive ester using carbodiimide chemistry, most commonly with 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) in the presence of N-hydroxysuccinimide (NHS). This activated NHS ester then efficiently reacts with primary amines (e.g., the N-terminus of a protein or the side chain of a lysine residue) to form a highly stable amide bond.



[Click to download full resolution via product page](#)

#### Amine conjugation workflow for **TAMRA-PEG4-acid**.

##### Common Applications:

- **Fluorescent Labeling:** Covalent labeling of proteins, antibodies, peptides, and amine-modified oligonucleotides.
- **Fluorescence Microscopy:** Visualization of labeled biomolecules in fixed or living cells.
- **Flow Cytometry:** Identification and sorting of cells labeled with TAMRA-conjugated antibodies.

- FRET Assays: Use as an acceptor fluorophore to study protein-protein interactions or conformational changes.
- PROTAC Development: Incorporation as a fluorescent tag in Proteolysis Targeting Chimeras (PROTACs) for visualization and assay development.

## Experimental Protocols

The following protocols provide a general framework for the use of **TAMRA-PEG4-acid**. Optimization may be required based on the specific biomolecule and application.

### Protocol 1: Covalent Labeling of Proteins

This protocol describes the activation of the carboxylic acid on **TAMRA-PEG4-acid** with EDC and NHS, followed by conjugation to a protein.

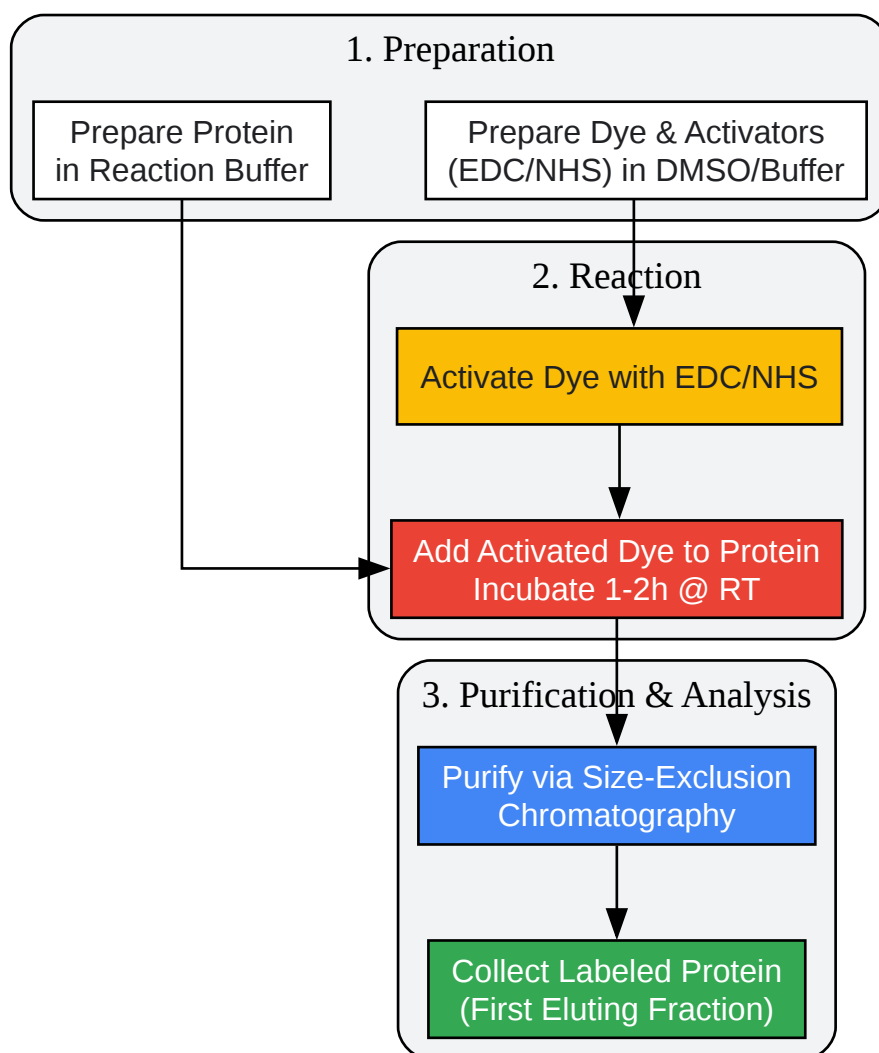
Materials:

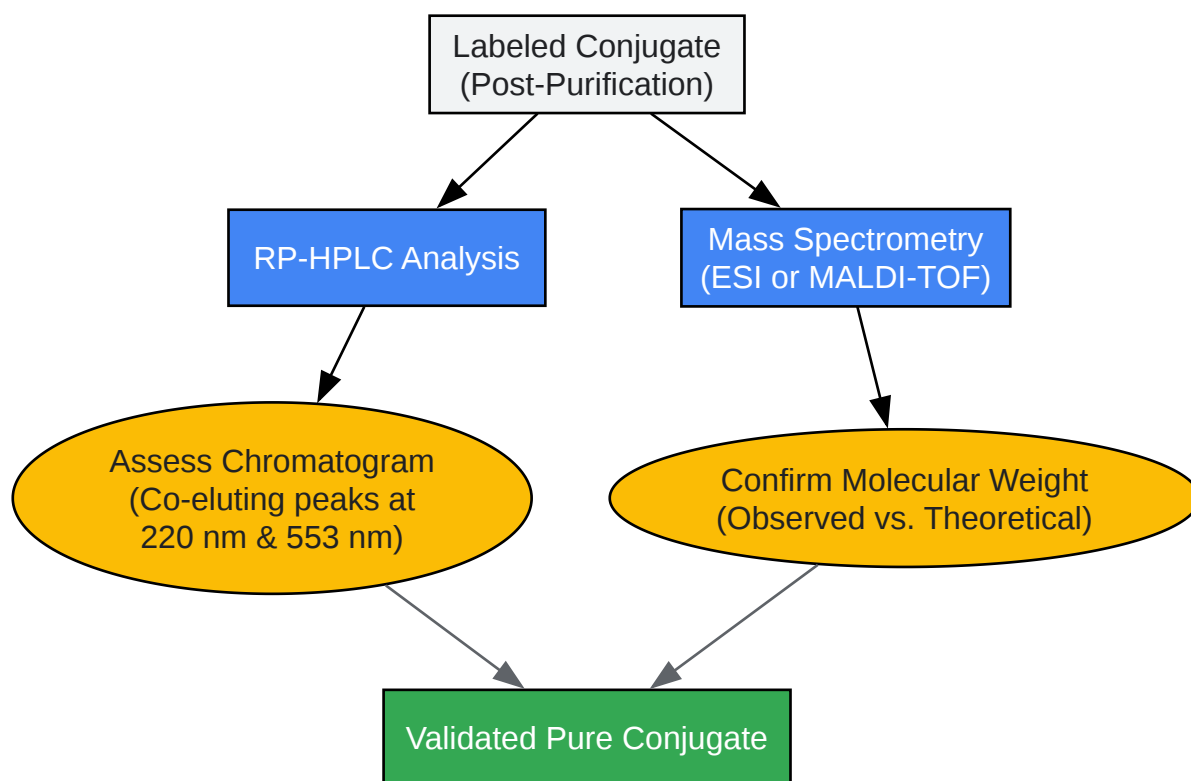
- **TAMRA-PEG4-acid**
- Protein of interest (in an amine-free buffer like PBS or MES, pH 7.2-7.5)
- Anhydrous Dimethylsulfoxide (DMSO)
- 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC)
- N-hydroxysuccinimide (NHS)
- Activation Buffer (e.g., 0.1 M MES, 0.5 M NaCl, pH 6.0)
- Reaction Buffer (e.g., 0.1 M Sodium Phosphate, 0.15 M NaCl, pH 7.5)
- Purification column (e.g., Sephadex G-25 size-exclusion column)

Methodology:

- Reagent Preparation:
  - Prepare a 10 mg/mL stock solution of **TAMRA-PEG4-acid** in anhydrous DMSO.

- Prepare 10 mg/mL stock solutions of EDC and NHS in Activation Buffer immediately before use.
- Dissolve the protein in Reaction Buffer at a concentration of 2-10 mg/mL.
- Activation of **TAMRA-PEG4-Acid**:
  - In a microfuge tube, combine a 10-20 fold molar excess of **TAMRA-PEG4-acid** with an equivalent molar amount of both EDC and NHS.
  - Incubate for 15-30 minutes at room temperature to form the reactive NHS ester.
- Conjugation Reaction:
  - Add the activated dye mixture directly to the protein solution.
  - Incubate the reaction for 1-2 hours at room temperature or overnight at 4°C, protected from light.
- Purification:
  - Separate the labeled protein conjugate from unreacted dye and reagents using a size-exclusion chromatography column (e.g., Sephadex G-25) equilibrated with a suitable storage buffer (e.g., PBS). The labeled protein will elute first.





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. TAMRA-PEG4-acid, 1909223-02-4 | BroadPharm [broadpharm.com]
- 2. ptc.bocsci.com [ptc.bocsci.com]
- 3. Buy TAMRA-PEG4-acid (EVT-283251) | 1909223-02-4 [evitachem.com]
- 4. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to TAMRA-PEG4-Acid Fluorescent Dye]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b611140#properties-of-tamra-peg4-acid-fluorescent-dye]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)